

(R)-8-fluorochroman-4-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Fluorochroman-4-amine

Cat. No.: B1316173

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Technical Data for (R)-8-fluorochroman-4-amine

This document provides the molecular formula and molecular weight for the chemical compound (R)-8-fluorochroman-4-amine, a key building block for researchers and professionals in drug development and chemical synthesis.

Compound Identification

(R)-8-fluorochroman-4-amine is a chiral organic compound. The "(R)" designation refers to the stereochemistry at the C4 position of the chroman ring. The "8-fluoro" indicates the substitution of a fluorine atom at the C8 position.

Physicochemical Properties

The fundamental molecular properties of (R)-8-fluorochroman-4-amine are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

| Property | Value | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C ₉ H ₁₀ FNO | [1][2] |
| Molecular Weight | 167.18 g/mol | [1][2] |

It is important to distinguish the free base form of this compound from its hydrochloride salt, which will have a different molecular formula and weight. The data presented here pertains to the free amine. The hydrochloride salt, (R)-**8-fluorochroman-4-amine** hydrochloride, has a molecular formula of $C_9H_{11}ClFNO$ and a molecular weight of approximately 203.64 g/mol [3][4][5].

Experimental Protocols and Visualizations

The scope of this document is to provide the core molecular properties of (R)-**8-fluorochroman-4-amine**. Detailed experimental protocols for the synthesis, purification, or analysis of this compound are beyond this scope and would require a dedicated literature review.

Visualizations such as signaling pathways or experimental workflows are not applicable to the presentation of fundamental physicochemical data like molecular weight and formula. Such diagrams are typically used to illustrate complex biological processes or multi-step experimental procedures.

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References

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